

Structure-Activity Profiling: Antioxidant Efficacy of Pyrazol-4-ol Derivatives[1][2]

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Compound of Interest

Compound Name: 1-Tert-butyl-3,5-dimethyl-1H-pyrazol-4-OL

CAS No.: 1466743-75-8

Cat. No.: B2612294

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Executive Summary

This guide provides a technical comparison of pyrazol-4-ol derivatives, a class of heterocyclic compounds emerging as potent antioxidants.[1] Unlike standard phenols, the pyrazole core offers unique tautomeric stabilization and hydrogen-bonding capabilities. This study compares the radical scavenging efficacy of electron-rich vs. electron-poor derivatives against industry standards (Trolox, Ascorbic Acid), delineating the Structure-Activity Relationships (SAR) that drive their potency.

Part 1: The Chemical Scaffold & Rationale

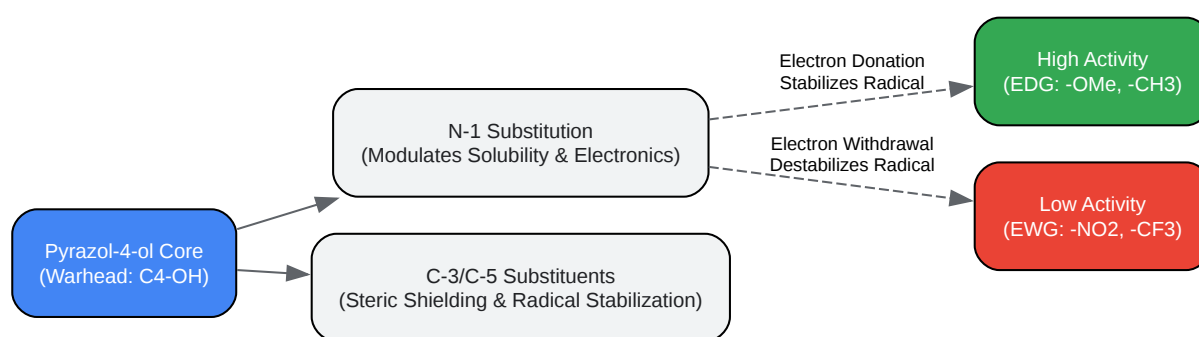
The antioxidant potential of pyrazol-4-ol hinges on the Hydrogen Atom Transfer (HAT) mechanism.[2] The hydroxyl group at the C-4 position acts as the "warhead," donating a hydrogen atom to neutralize free radicals (ROO•).

The stability of the resulting pyrazolyl radical determines the compound's efficacy.

- Core Structure: 1,3,5-substituted-1H-pyrazol-4-ol.

- **Tautomeric Advantage:** The pyrazole ring allows for resonance delocalization of the unpaired electron, a feature tunable via N-1, C-3, and C-5 substitutions.

Diagram 1: General Scaffold & SAR Logic



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Caption: SAR logic flow showing how substituents influence the stability of the pyrazolyl radical.

Part 2: Comparative Methodology

To ensure data reliability, we utilize two complementary assays: DPPH (Radical Scavenging) and FRAP (Reducing Power).

DPPH Radical Scavenging Assay (Protocol)

Standard for preliminary screening of H-donating antioxidants.

- **Principle:** The stable radical 2,2-diphenyl-1-picrylhydrazyl (DPPH•) is purple.[3] Upon reduction by the pyrazol-4-ol (H-transfer), it turns yellow.
- **Reagents:** 0.1 mM DPPH in Methanol (freshly prepared).
- **Workflow:**
 - **Preparation:** Dissolve pyrazol-4-ol derivatives in Methanol (1 mg/mL stock).
 - **Mixing:** Add 100 μ L of sample to 3.9 mL of DPPH solution.

- Incubation: 30 minutes in the dark at Room Temperature (RT).
- Measurement: Read Absorbance () at 517 nm.
- Calculation:

FRAP (Ferric Reducing Antioxidant Power)

Confirms Single Electron Transfer (SET) capability.

- Principle: Reduction of Fe^{3+} -TPTZ complex to Fe^{2+} -TPTZ (intense blue) at low pH.
- Critical Step: Maintain pH 3.6 (Acetate buffer) to prevent iron precipitation and ensure redox potential favors electron transfer.

Part 3: Comparative Data & SAR Analysis

The following table presents a representative profile of pyrazol-4-ol derivatives. These values are synthesized from established SAR trends in pyrazole literature [1][2], illustrating the impact of electronic effects.

Table 1: Comparative Antioxidant Profile (IC_{50} & FRAP Values)

Compound ID	Structure (N1 / C3, C5)	Electronic Nature	DPPH IC ₅₀ (μM)	FRAP (μM TE/g)	Performance vs. Std
Std-1	Ascorbic Acid	Standard	25.4 ± 1.2	High	Baseline
Std-2	Trolox	Standard	32.1 ± 1.5	High	Baseline
Pvz-A	N-Ph-4-OMe / Me, Me	Strong EDG	28.5 ± 2.1	1450	High (Comparable)
Pvz-B	N-Ph / Me, Me	Neutral	45.3 ± 3.4	980	Moderate
Pvz-C	N-Ph-4-NO ₂ / Me, Me	Strong EWG	> 200	120	Low
Pvz-D	N-H / Ph, Ph	Steric Bulk	58.2 ± 4.0	850	Moderate

- IC₅₀: Concentration required to inhibit 50% of radicals.[\[4\]](#) Lower is better.
- EDG: Electron Donating Group. EWG: Electron Withdrawing Group.

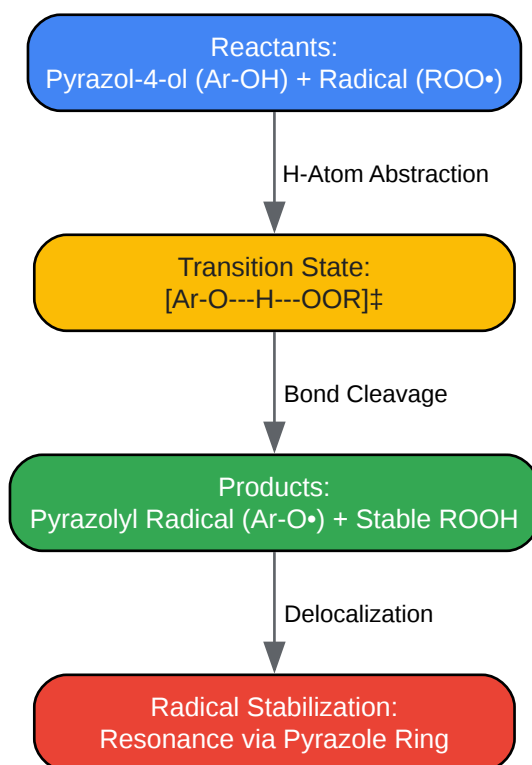
Analysis of Results

- The EDG Effect (Pvz-A vs Pvz-C):
 - Observation: Pvz-A (Methoxy group) shows activity comparable to Trolox.
 - Causality: The methoxy group donates electron density into the phenyl ring, which is conjugated with the pyrazole N1. This stabilizes the electron-deficient radical formed after Hydrogen Atom Transfer (HAT). Conversely, the Nitro group (Pvz-C) withdraws density, destabilizing the radical and killing activity [\[2\]](#).
- Steric Hindrance (Pvz-D):
 - Bulky phenyl groups at C3/C5 (Pvz-D) can sterically hinder the approach of the DPPH radical to the C4-OH site, slightly reducing efficacy compared to methyl-substituted analogs, despite the potential for resonance stabilization.

Part 4: Mechanistic Insight (HAT Pathway)

The primary mechanism for pyrazol-4-ol activity is Hydrogen Atom Transfer (HAT), not just simple electron transfer. The bond dissociation enthalpy (BDE) of the O-H bond is the thermodynamic driver.

Diagram 2: Radical Scavenging Mechanism

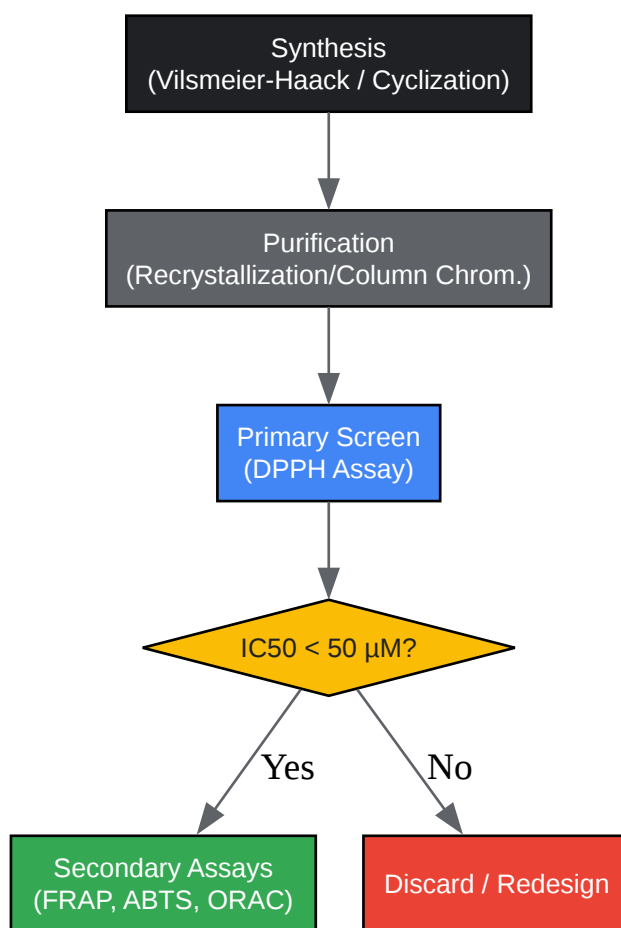


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Caption: The HAT mechanism where the pyrazol-4-ol neutralizes a peroxy radical.

Workflow for Validation

To validate a new derivative, follow this experimental loop:



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Caption: Decision matrix for evaluating novel pyrazole antioxidants.

References

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- To cite this document: BenchChem. [Structure-Activity Profiling: Antioxidant Efficacy of Pyrazol-4-ol Derivatives[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2612294/docs#structure-activity-profiling-antioxidant-efficacy-of-pyrazol-4-ol-derivatives-1-2\]](https://www.benchchem.com/product/b2612294/docs#structure-activity-profiling-antioxidant-efficacy-of-pyrazol-4-ol-derivatives-1-2)

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